

# Essential Safety and Logistics for Handling 2,4'-Dichlorobenzophenone

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## Compound of Interest

Compound Name: 2,4'-Dichlorobenzophenone

Cat. No.: B146651

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This document provides immediate, essential safety and logistical information for the handling and disposal of **2,4'-Dichlorobenzophenone** (CAS No. 85-29-0). The following procedural guidance is designed to ensure safe laboratory operations and proper environmental stewardship.

## Hazard Assessment and GHS Classification

There is conflicting information regarding the GHS classification of **2,4'-Dichlorobenzophenone**. While some suppliers state the substance is not classified as hazardous, aggregated data from multiple notifications to the ECHA C&L Inventory indicate potential hazards.<sup>[1]</sup> As a precautionary measure, it is recommended to handle this chemical as a hazardous substance.


The potential GHS classifications based on aggregated notifications are:

- Skin Irritation (Category 2): H315 - Causes skin irritation.<sup>[1][2]</sup>
- Eye Irritation (Category 2): H319 - Causes serious eye irritation.<sup>[2]</sup>

Due to the crystalline powder form of this chemical, there is also a potential for respiratory tract irritation upon inhalation of dust.<sup>[3]</sup>

Signal Word: Warning<sup>[1]</sup>

Hazard Pictogram:

 alt text

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical for the safe handling of **2,4'-Dichlorobenzophenone**. The following table summarizes the recommended PPE for various operations.

Operation	Eye and Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Handling Solid/Powder	Chemical safety goggles or a face shield.	Nitrile gloves (minimum 8 mil thickness recommended). Double gloving is advised for extended handling.	A NIOSH-approved N95 (or higher) particulate respirator should be used if handling outside of a fume hood or if dust is generated.	Lab coat, closed-toe shoes, and long pants.
Handling Solutions	Chemical safety goggles.	Nitrile gloves. Verify glove compatibility with the solvent being used.	Work in a certified chemical fume hood.	Lab coat, closed-toe shoes, and long pants.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

### 1. Preparation:

- Designate a specific area for handling **2,4'-Dichlorobenzophenone**, preferably within a certified chemical fume hood.

- Ensure all necessary PPE is readily available and in good condition.
- Have an emergency eyewash station and safety shower accessible.
- Prepare all necessary equipment and reagents before handling the chemical.

## 2. Handling the Solid Chemical:

- Wear all required PPE as outlined in the table above.
- Carefully open the container to avoid generating dust.
- Use a spatula or other appropriate tool to weigh and transfer the solid.
- If there is a risk of dust generation, perform these tasks in a fume hood or a glove box.
- Close the container tightly after use.

## 3. Preparing Solutions:

- Always work inside a chemical fume hood when preparing solutions.
- Slowly add the solid **2,4'-Dichlorobenzophenone** to the solvent to avoid splashing.
- Ensure the container is appropriately labeled with the chemical name, concentration, solvent, and hazard information.

## 4. Spill Cleanup:

- In case of a small spill of solid material, carefully sweep it up with a dustpan and brush, avoiding dust generation. Place the material in a sealed, labeled container for disposal.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.
- For large spills, evacuate the area and follow your institution's emergency procedures.

# Disposal Plan

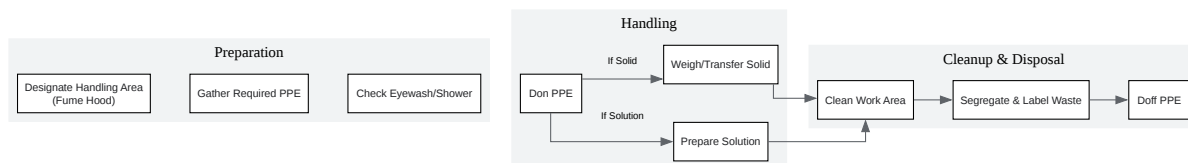
Proper disposal of **2,4'-Dichlorobenzophenone** and associated waste is crucial to prevent environmental contamination.

Waste Type	Disposal Procedure
Solid 2,4'-Dichlorobenzophenone	Collect in a clearly labeled, sealed container. Dispose of as halogenated organic solid waste through a certified hazardous waste disposal company. <a href="#">[4]</a> <a href="#">[5]</a>
Contaminated Labware (e.g., weigh boats, filter paper)	Place in a sealed, labeled bag or container and dispose of as solid chemical waste.
Solutions of 2,4'-Dichlorobenzophenone	Collect in a labeled, sealed container compatible with the solvent used. Dispose of as halogenated organic liquid waste. Do not pour down the drain. <a href="#">[6]</a>
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed, labeled bag and dispose of as solid chemical waste.

#### Important Disposal Considerations:

- Halogenated organic compounds often require high-temperature incineration for complete destruction.[\[4\]](#)
- Never mix halogenated waste with non-halogenated waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **2,4'-Dichlorobenzophenone**.

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